

Application Notes and Protocols: Anticancer Agent 250 (Compound 104)

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Compound of Interest

Compound Name: Anticancer agent 250

Cat. No.: B15582777

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Introduction

Anticancer agent 250, also identified as compound 104, is a novel small molecule inhibitor targeting the C-terminal domain (CTD) of Heat shock protein 90 (Hsp90).^{[1][2]} Hsp90 is a molecular chaperone essential for the stability and function of numerous oncogenic proteins, making it a key target in cancer therapy.^{[1][2]} Compound 104 has demonstrated significant anti-tumor activity, including the induction of apoptosis and the degradation of key oncogenic client proteins, in preclinical studies, particularly in the context of triple-negative breast cancer.^{[1][2]} Proper preparation and storage of this agent are critical for ensuring its stability and the reproducibility of experimental results. These application notes provide detailed protocols for the preparation of solutions and guidelines for storage.

Physicochemical Properties

A summary of the known physicochemical properties of **Anticancer agent 250** (compound 104) is presented in the table below.

Property	Value	Reference
Synonyms	Compound 104	[1][2]
Molecular Formula	C ₂₆ H ₃₄ Cl ₂ N ₂ O ₃	MedchemExpress
Molecular Weight	493.47 g/mol	MedchemExpress
Appearance	White to off-white solid	Inferred

Solubility Data

Anticancer agent 250 (compound 104), like many small molecule Hsp90 inhibitors, is a hydrophobic compound with poor aqueous solubility. The recommended solvent for preparing stock solutions is dimethyl sulfoxide (DMSO). While quantitative solubility limits are not explicitly published, experimental evidence from in vitro studies suggests solubility in DMSO is sufficient for creating concentrated stock solutions for cell-based assays.

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble (sufficient for ≥10 mM stock)	The primary recommended solvent for stock solutions.
Ethanol	Likely limited solubility	Not the preferred solvent for initial stock solutions.
Water / Aqueous Buffers (e.g., PBS)	Poorly soluble to insoluble	Direct dissolution is not recommended. Working solutions are prepared by diluting a DMSO stock.

Solution Preparation Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Anticancer agent 250** (compound 104) for in vitro use.

Materials:

- **Anticancer agent 250** (compound 104) powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Equilibrate:** Allow the vial containing the solid **Anticancer agent 250** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weigh:** Accurately weigh the desired amount of the compound using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.93 mg of the compound.
- **Dissolve:** Add the appropriate volume of high-purity DMSO to the vial containing the weighed compound.
- **Mix:** Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can be used to aid dissolution if necessary.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- **Store:** Store the aliquots at -20°C or -80°C for long-term storage.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution into an aqueous medium for treating cells in culture.

Materials:

- 10 mM stock solution of **Anticancer agent 250** in DMSO
- Pre-warmed (37°C) sterile cell culture medium
- Sterile tubes for dilution

Procedure:

- Thaw Stock Solution: Thaw an aliquot of the 10 mM DMSO stock solution at room temperature.
- Serial Dilution (if necessary): For preparing a range of concentrations, perform serial dilutions of the stock solution in DMSO.
- Dilution into Culture Medium: To minimize precipitation, add the DMSO stock solution dropwise to the pre-warmed cell culture medium while gently vortexing or swirling. It is crucial to ensure rapid mixing.
- Final DMSO Concentration: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, to avoid solvent-induced cytotoxicity.[3] A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- Immediate Use: Use the freshly prepared working solutions immediately for cell treatment. Do not store aqueous working solutions for extended periods.

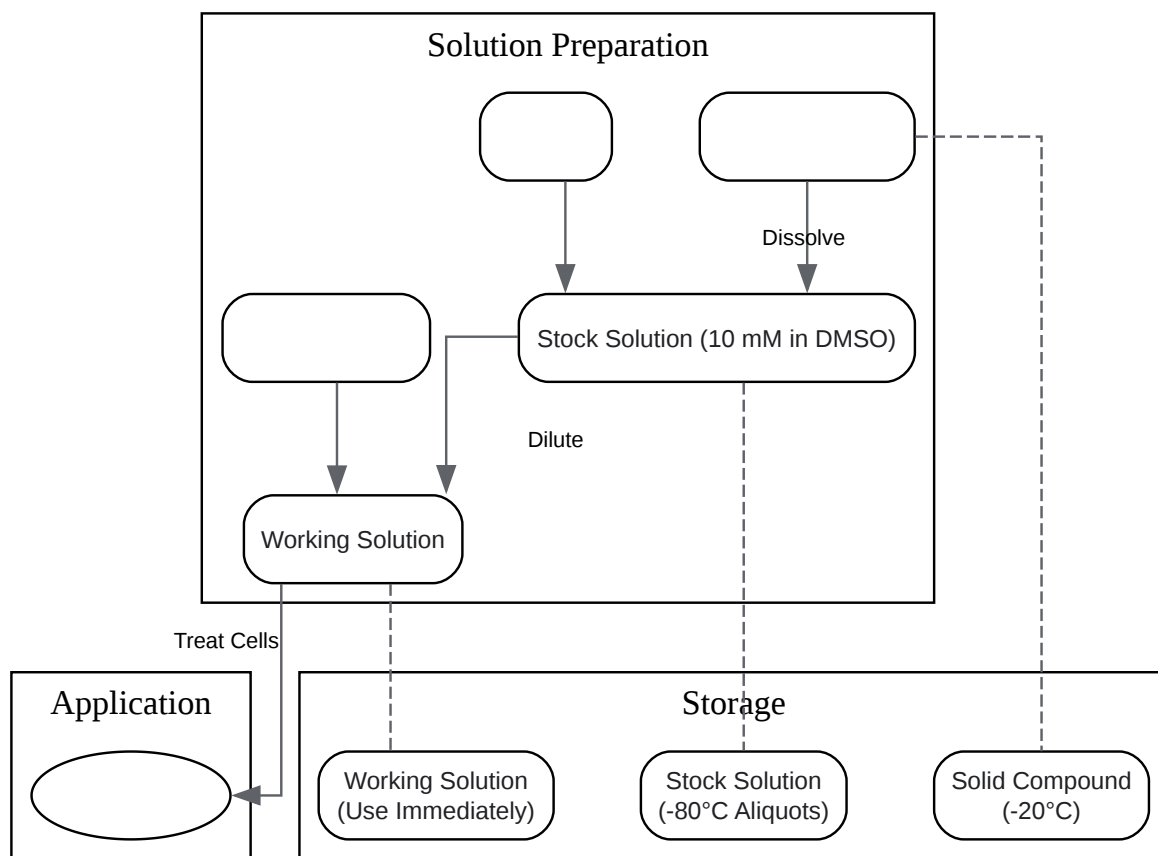
Storage and Stability

Proper storage is essential to maintain the integrity of **Anticancer agent 250** (compound 104).

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C or 4°C	Up to 2-3 years	Store in a desiccator to protect from moisture. Shipped at ambient temperature, which is acceptable for short durations.[4] [5]
DMSO Stock Solution	-20°C	Up to 3 months	Aliquot to avoid repeated freeze-thaw cycles.
DMSO Stock Solution	-80°C	Up to 6 months - 1 year	Recommended for longer-term storage of solutions.[3]
Aqueous Working Solution	Room Temperature / 37°C	Prepare fresh for each use	Not recommended for storage due to poor stability and potential for precipitation.

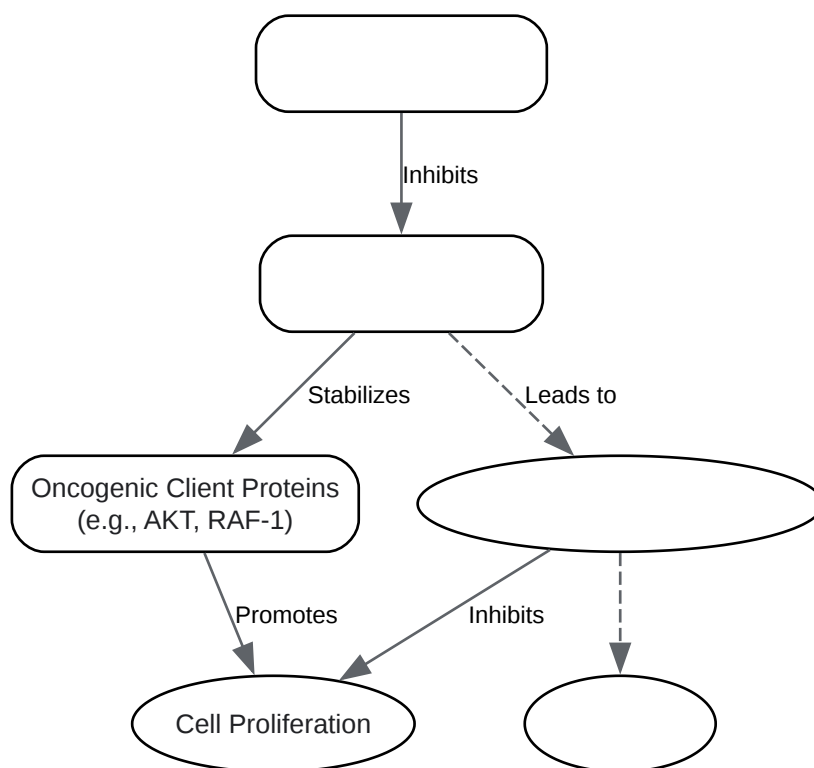
Experimental Workflow and Signaling Pathway

The following diagrams illustrate the general workflow for preparing and using **Anticancer agent 250** and its mechanism of action.



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Caption: Workflow for **Anticancer Agent 250** Preparation and Use.



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Caption: Simplified Signaling Pathway of **Anticancer Agent 250**.

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